

RK-582: A Technical Overview of its Selectivity for Tankyrase Isoforms

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Compound of Interest

Compound Name: RK-582

Cat. No.: B15588762

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This technical guide provides an in-depth analysis of the selectivity of **RK-582**, a potent spiroindoline-based inhibitor of Tankyrase-1 (TNKS1) and Tankyrase-2 (TNKS2). Tankyrases are members of the poly(ADP-ribose) polymerase (PARP) family of enzymes and play a crucial role in the Wnt/ β -catenin signaling pathway, a key pathway implicated in the pathogenesis of various cancers, particularly colorectal cancer.^{[1][2]} Inhibition of tankyrase activity leads to the stabilization of Axin, a negative regulator of the Wnt/ β -catenin pathway, thereby suppressing tumor growth.^{[3][4]}

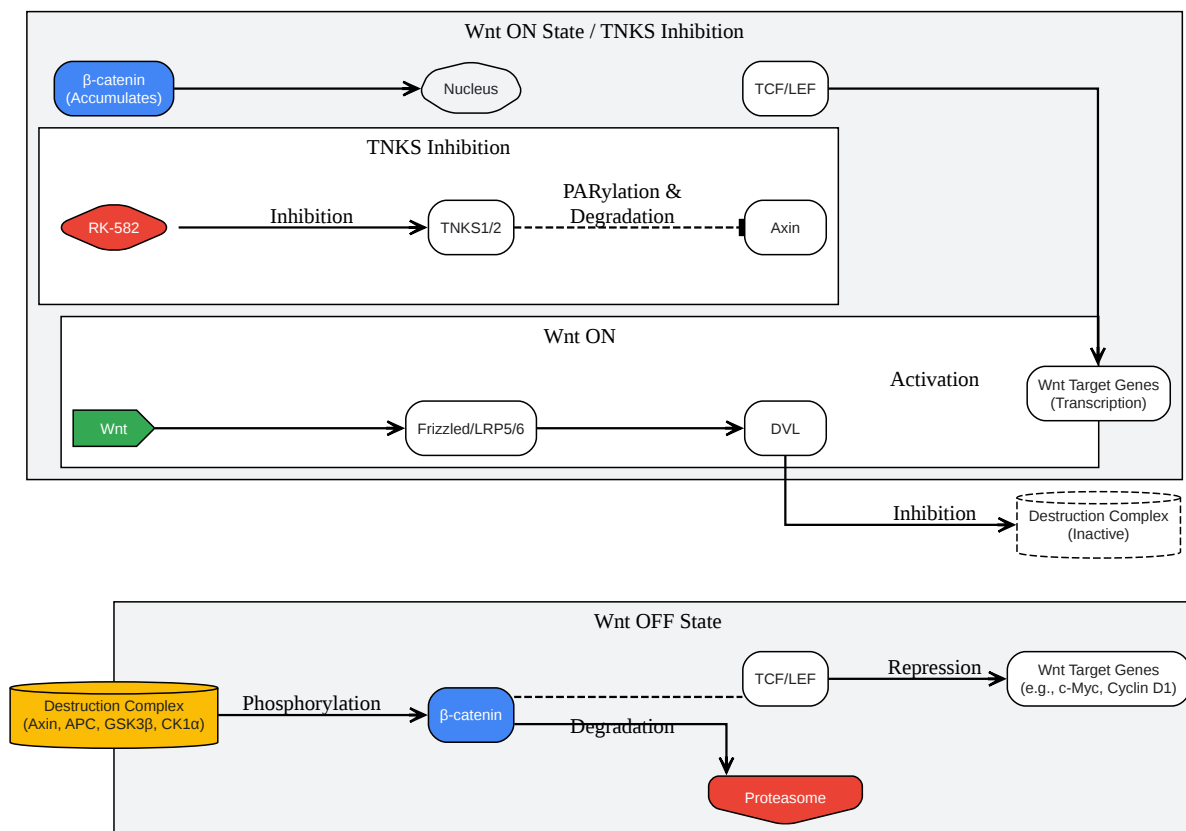
Quantitative Analysis of RK-582 Selectivity

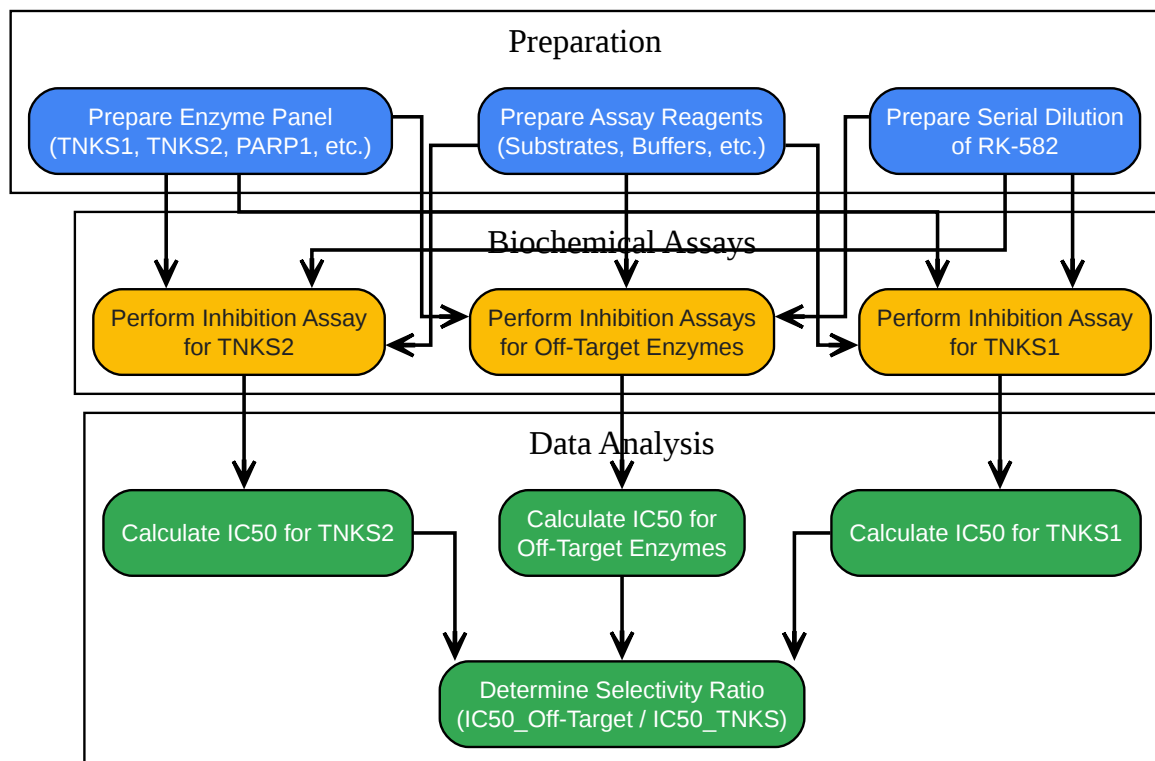
RK-582 has been identified as a highly potent inhibitor of both TNKS1 and TNKS2. However, it exhibits minimal selectivity between the two isoforms. This lack of selectivity is a common characteristic among many tankyrase inhibitors due to the high degree of structural similarity in the enzymatic domains of TNKS1 and TNKS2.^[5] The inhibitory activity of **RK-582** is quantified by its half-maximal inhibitory concentration (IC₅₀), with multiple studies reporting comparable nanomolar values for both isoforms.

Compound	Target	IC50 (nM)	Reference
RK-582	TNKS1	39.1	[3]
TNKS2	36.2	[3]	
RK-582	TNKS1/PARP5A	36.1	[6][7]

Wnt/ β -catenin Signaling Pathway and Tankyrase Inhibition

The Wnt/ β -catenin signaling pathway is a critical regulator of cell proliferation, differentiation, and survival. In the absence of a Wnt signal, a destruction complex, which includes Axin, APC, GSK3 β , and CK1 α , phosphorylates β -catenin, targeting it for ubiquitination and subsequent proteasomal degradation. Tankyrase promotes the degradation of Axin through PARylation. Inhibition of tankyrase by compounds like **RK-582** stabilizes Axin, enhances the degradation of β -catenin, and consequently downregulates the expression of Wnt target genes.





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